

Application Notes and Protocols: In Vivo Chemoprevention with 4'-Hydroxychalcone in ApcMin Mice

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Compound of Interest

Compound Name: 4'-Hydroxychalcone

Cat. No.: B7724801

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These application notes provide a comprehensive overview of in vivo chemoprevention studies utilizing **4'-Hydroxychalcone** in the ApcMin mouse model of intestinal tumorigenesis. The protocols and data presented are intended to guide researchers in designing and executing similar preclinical studies.

Introduction

Colorectal cancer (CRC) is a leading cause of cancer-related mortality. The adenomatous polyposis coli (Apc) gene is a critical tumor suppressor, and its mutation is an early event in the majority of sporadic and familial colorectal cancers. The ApcMin mouse, which carries a heterozygous germline mutation in the Apc gene, spontaneously develops multiple intestinal adenomas, making it a valuable in vivo model for studying intestinal tumorigenesis and evaluating potential chemopreventive agents. Chalcones, a class of natural and synthetic compounds, have demonstrated anti-cancer properties. This document focuses on the in vivo chemopreventive effects of a specific chalcone derivative, **4'-Hydroxychalcone** (4-HC), in the ApcMin mouse model.

Quantitative Data Summary

The administration of **4'-Hydroxychalcone** to ApcMin mice has been shown to significantly reduce intestinal polyp formation. The following tables summarize the key quantitative findings from in vivo studies.

Table 1: Effect of **4'-Hydroxychalcone** on Intestinal Polyp Number in ApcMin Mice[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Treatment Group	Colon	Distal Small Intestine (DSI)	Proximal Small Intestine (PSI)
Vehicle Control	6.9 polyps (average)	25.7 polyps (average)	12.5 polyps (average)
4'-Hydroxychalcone (10 mg/kg/day)	45% reduction (P<0.01)	35% reduction (P<0.01)	33% reduction (P=0.03)

Table 2: Effect of **4'-Hydroxychalcone** on Intestinal Polyp Size in ApcMin Mice[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

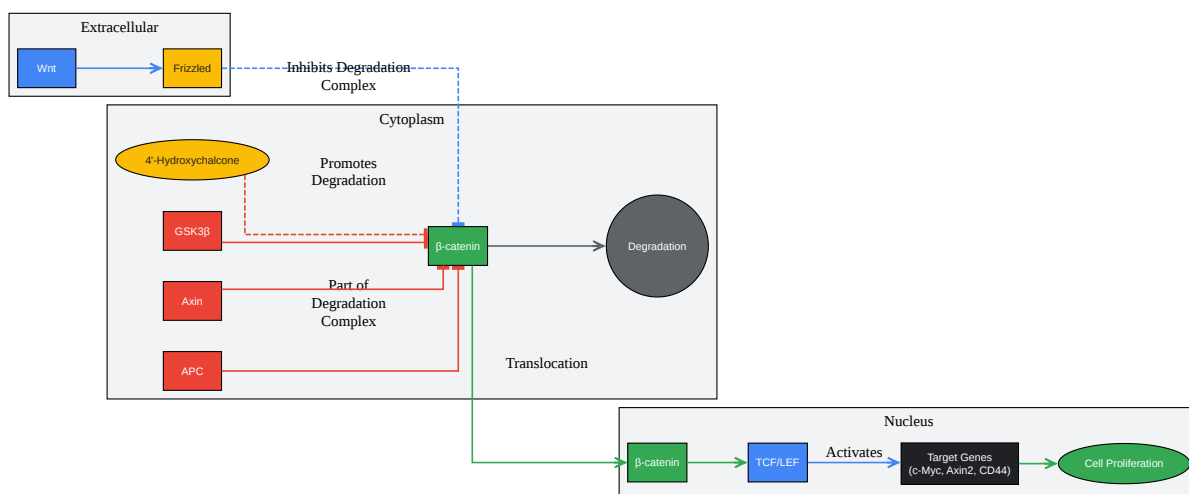
Treatment Group	Colon	Distal Small Intestine (DSI)
Vehicle Control	Baseline	Baseline
4'-Hydroxychalcone (10 mg/kg/day)	35% reduction (P<0.05)	39% reduction

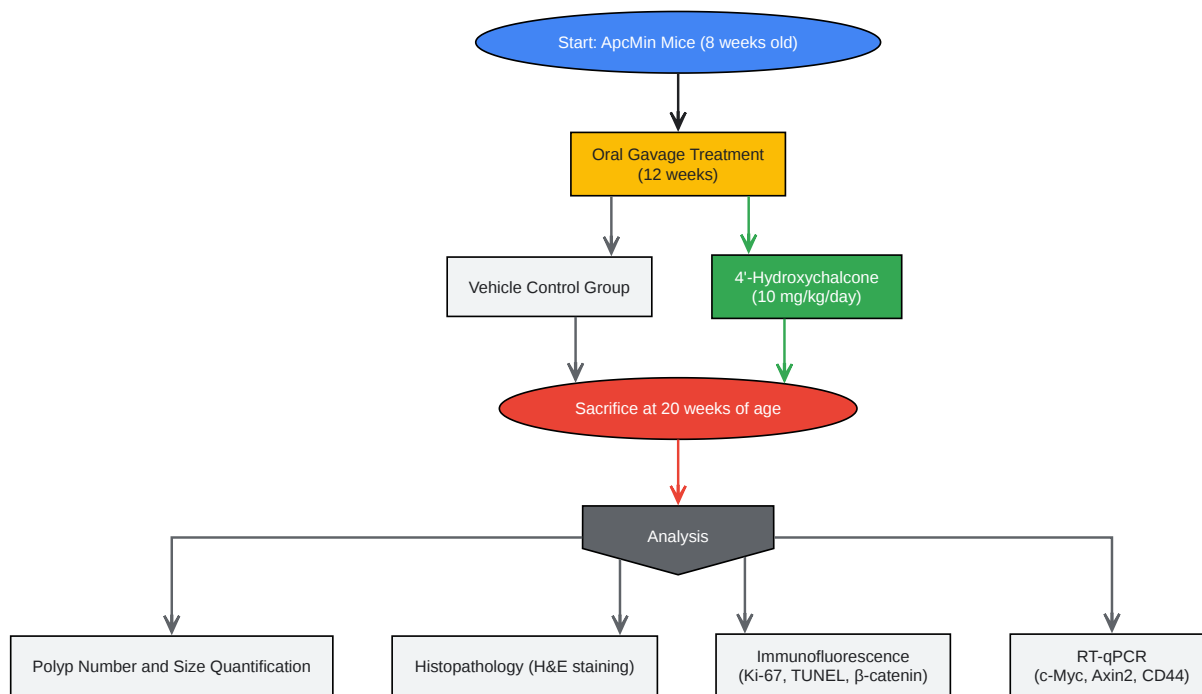
Table 3: Cellular Effects of **4'-Hydroxychalcone** in Colon Adenomas of ApcMin Mice[\[1\]](#)

Parameter	Effect of 4'-Hydroxychalcone Treatment
Apoptosis (TUNEL-positive cells)	99% increase (P<0.01)
β-catenin Protein Levels	52% reduction (P<0.01)

Signaling Pathway

The chemopreventive effects of **4'-Hydroxychalcone** in ApcMin mice are associated with the modulation of the Wnt/β-catenin signaling pathway, a critical pathway in colorectal carcinogenesis.





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